

Technical Guide: Physical Properties of Dibenzoyl-L-tartaric Acid Monohydrate

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Compound of Interest

Compound Name: *Dibenzoyl-L-tartaric acid monohydrate*

Cat. No.: *B7777040*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Dibenzoyl-L-tartaric acid monohydrate**, a crucial chiral resolving agent in pharmaceutical and chemical synthesis. The information is presented to support research and development activities where the precise characteristics of this compound are critical.

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **Dibenzoyl-L-tartaric acid monohydrate**.

Property	Value	Citations
Molecular Formula	$C_{18}H_{14}O_8 \cdot H_2O$	[1][2]
Molecular Weight	376.31 g/mol	[1][2]
Melting Point	88-95 °C	[1][2]
Specific Optical Rotation	$[\alpha]^{20}_D = -110 \pm 3^\circ$ (c=1 in EtOH)	[1]
Water Content	4.5 - 5.5%	[3]
Purity	≥ 99% (HPLC)	[1]

Qualitative Physical Properties

- Appearance: White to off-white crystalline powder.[\[1\]](#)[\[2\]](#)
- Solubility: Soluble in methanol and ethanol.[\[2\]](#)[\[3\]](#) It is also described as soluble in organic solvents but insoluble in water.[\[4\]](#)

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a solid organic compound like **Dibenzoyl-L-tartaric acid monohydrate**.

3.1. Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. This property is a crucial indicator of purity.

- Apparatus: A calibrated melting point apparatus, capillary tubes (sealed at one end), and a thermometer or digital temperature probe.
- Procedure:
 - A small amount of the finely powdered **Dibenzoyl-L-tartaric acid monohydrate** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last crystal melts is recorded as the end of the melting range.
 - For a pure compound, the melting range is typically narrow (0.5-2 °C). A broad melting range can indicate the presence of impurities.

3.2. Solubility Assessment

Solubility is the property of a solid to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

- Apparatus: Test tubes, vortex mixer or shaker, and a calibrated balance.
- Procedure:
 - A known mass of **Dibenzoyl-L-tartaric acid monohydrate** (e.g., 10 mg) is placed into a test tube.
 - A known volume of the solvent to be tested (e.g., 1 mL of water, methanol, ethanol) is added to the test tube.
 - The mixture is agitated vigorously using a vortex mixer or shaker for a set period (e.g., 1-2 minutes) at a controlled temperature.
 - The mixture is visually inspected for the presence of undissolved solid.
 - Observations are recorded as:
 - Soluble: No solid particles are visible.
 - Partially soluble: Some solid has dissolved, but undissolved particles remain.
 - Insoluble: The solid does not appear to have dissolved.
 - For quantitative analysis, the saturated solution can be filtered, and the concentration of the dissolved solid determined using a suitable analytical technique like HPLC or UV-Vis spectroscopy.

3.3. Specific Optical Rotation Measurement

Specific optical rotation is a fundamental property of chiral compounds and is a measure of their ability to rotate the plane of polarized light.

- Apparatus: A polarimeter, a sodium (D-line, 589 nm) or other monochromatic light source, a polarimeter cell (typically 1 dm in length), and a calibrated balance.
- Procedure:
 - A solution of **Dibenzoyl-L-tartaric acid monohydrate** is prepared by accurately weighing a known mass of the compound and dissolving it in a precise volume of a specified solvent (e.g., ethanol) to achieve a known concentration (c, in g/mL).
 - The polarimeter is calibrated using a blank solvent-filled cell.
 - The prepared solution is carefully transferred to the polarimeter cell, ensuring no air bubbles are present in the light path.
 - The observed optical rotation (α) of the solution is measured at a specific temperature (T) and wavelength (λ).
 - The specific optical rotation ($[\alpha]_T^\lambda$) is calculated using the following formula: $[\alpha]_T^\lambda = \alpha / (l \times c)$ where:
 - α is the observed rotation in degrees.
 - l is the path length of the polarimeter cell in decimeters (dm).
 - c is the concentration of the solution in grams per milliliter (g/mL).

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for determining the specific optical rotation of **Dibenzoyl-L-tartaric acid monohydrate**.

Caption: Workflow for Determining Specific Optical Rotation.

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